

Technical Data Sheet: (2R)-3-Amino-2-fluoropropanoic acid- $^{13}\text{C}_3$

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Compound of Interest

Compound Name: (2R)-3-Amino-2-fluoropropanoic acid- $^{13}\text{C}_3$

Cat. No.: B12412417

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Audience: Researchers, scientists, and drug development professionals.

Abstract

This document provides a detailed technical overview of the $^{13}\text{C}_3$ isotopically labeled form of (2R)-3-Amino-2-fluoropropanoic acid. Key physicochemical properties, specifically its monoisotopic mass, are presented. A comprehensive methodology for the mass calculation is detailed for reproducibility and clarity. This stable isotope-labeled compound is a critical tool for researchers in metabolic studies, particularly in tracing the catabolism of anticancer agents like 5-Fluorouracil, and serves as an internal standard for quantitative analysis by mass spectrometry (MS) or nuclear magnetic resonance (NMR).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Molecular Properties and Identification

The fundamental properties of (2R)-3-Amino-2-fluoropropanoic acid- $^{13}\text{C}_3$ are summarized below. The inclusion of three Carbon-13 isotopes significantly increases the mass of the molecule compared to its unlabeled analogue, providing a distinct isotopic signature for analytical applications.

Parameter	Value	Reference
Chemical Name	(2R)-3-Amino-2-fluoropropanoic acid- $^{13}\text{C}_3$	N/A
Base Molecular Formula	$\text{C}_3\text{H}_6\text{FNO}_2$	[4][5]
Isotopically Labeled Formula	$^{13}\text{C}_3\text{H}_6\text{FNO}_2$	N/A
Monoisotopic Mass	110.04832 u	(Calculated)
Unlabeled Monoisotopic Mass	107.03826 u	[4][6]

Calculation of Monoisotopic Mass

The monoisotopic mass is the sum of the accurate masses of the most abundant stable isotope of each atom in the molecule.[7] For this isotopically labeled compound, all carbon atoms are designated as ^{13}C .

Methodology

The calculation of the monoisotopic mass was performed by summing the precise masses of the constituent isotopes as defined in the molecular formula $^{13}\text{C}_3\text{H}_6\text{FNO}_2$. The standard nuclides for hydrogen (^1H), nitrogen (^{14}N), oxygen (^{16}O), and fluorine (^{19}F) are used alongside the specified carbon-13 (^{13}C) isotope.

Isotopic Composition and Atomic Masses

The precise masses for the isotopes used in the calculation are detailed in the table below. These values are essential for accurate high-resolution mass spectrometry analysis.

Element	Isotope	Count	Monoisotopic Mass (u)	Reference
Carbon	^{13}C	3	13.003355	[8][9][10]
Hydrogen	^1H	6	1.007825	[11][12][13]
Fluorine	^{19}F	1	18.998403	[14][15][16]
Nitrogen	^{14}N	1	14.003074	[17][18][19]
Oxygen	^{16}O	2	15.994915	[20][21]

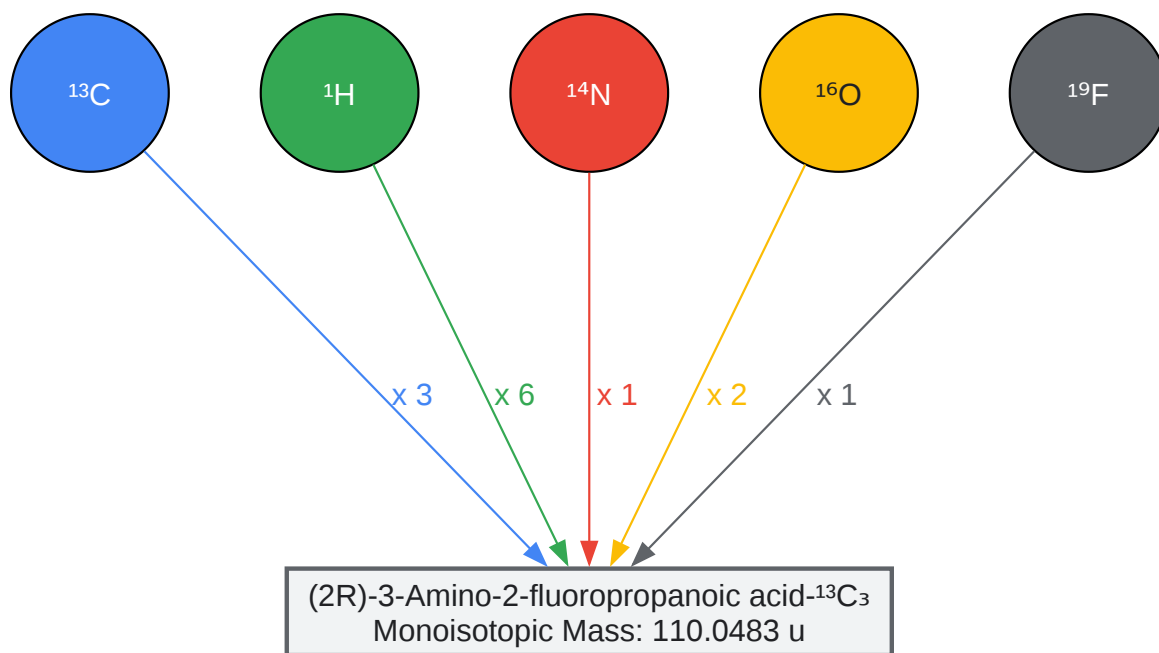
Calculation Summary

The final monoisotopic mass is calculated as follows:

- $\text{Mass} = (3 \times M_{^{13}\text{C}}) + (6 \times M_{^1\text{H}}) + (1 \times M_{^{19}\text{F}}) + (1 \times M_{^{14}\text{N}}) + (2 \times M_{^{16}\text{O}})$
- $\text{Mass} = (3 \times 13.003355) + (6 \times 1.007825) + (1 \times 18.998403) + (1 \times 14.003074) + (2 \times 15.994915)$
- $\text{Mass} = 39.010065 + 6.04695 + 18.998403 + 14.003074 + 31.98983$
- Monoisotopic Mass = 110.048322 u

Visualization of Molecular Composition

To illustrate the elemental contribution to the final molecule, the following diagram outlines the logical relationship between the constituent isotopes and the fully labeled compound.



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Caption: Elemental composition of the isotopically labeled molecule.

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